

# Personal protective equipment for handling Phoyunnanin E

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## Compound of Interest

Compound Name: Phoyunnanin E

Cat. No.: B11934021

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## Essential Safety and Handling of Phoyunnanin E

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **Phoyunnanin E**, including personal protective equipment (PPE) guidelines, emergency procedures, and disposal plans.

## Physicochemical and Hazard Data

A clear understanding of the physical and chemical properties, along with the associated hazards, is the foundation of safe laboratory practices.

Property	Value
Molecular Formula	C30H26O6
Molecular Weight	482.52
CAS Number	886747-60-0
Appearance	No data available
Odor	No data available
Melting Point	No data available
Boiling Point	No data available
Solubility	No data available

Hazard Classification	Description
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[1]
Acute Aquatic Toxicity	Category 1 (Very toxic to aquatic life)[1]
Chronic Aquatic Toxicity	Category 1 (Very toxic to aquatic life with long lasting effects)[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Phoyunnanin E** to minimize exposure and ensure personal safety.[1]

Equipment	Specifications
Eye Protection	Safety goggles with side-shields[1]
Hand Protection	Protective gloves[1]
Skin and Body	Impervious clothing[1]
Respiratory	Suitable respirator[1]

## Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **Phoyunnanin E** and ensuring a safe laboratory environment.

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid inhalation of dust and aerosols.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[1\]](#)

Conditions for Safe Storage:

- Keep container tightly sealed in a cool, well-ventilated area.[\[1\]](#)
- Store at -20°C (as powder) or -80°C (in solvent).[\[1\]](#)
- Keep away from direct sunlight and sources of ignition.[\[1\]](#)
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

## Emergency and Disposal Procedures

In the event of an emergency, immediate and appropriate action is crucial. Follow these established protocols.

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.  
[\[1\]](#)
- Eye Contact: Remove contact lenses, if present and easy to do. Immediately flush eyes with large amounts of water. Seek prompt medical attention.[\[1\]](#)

- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical advice.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support.[\[1\]](#)

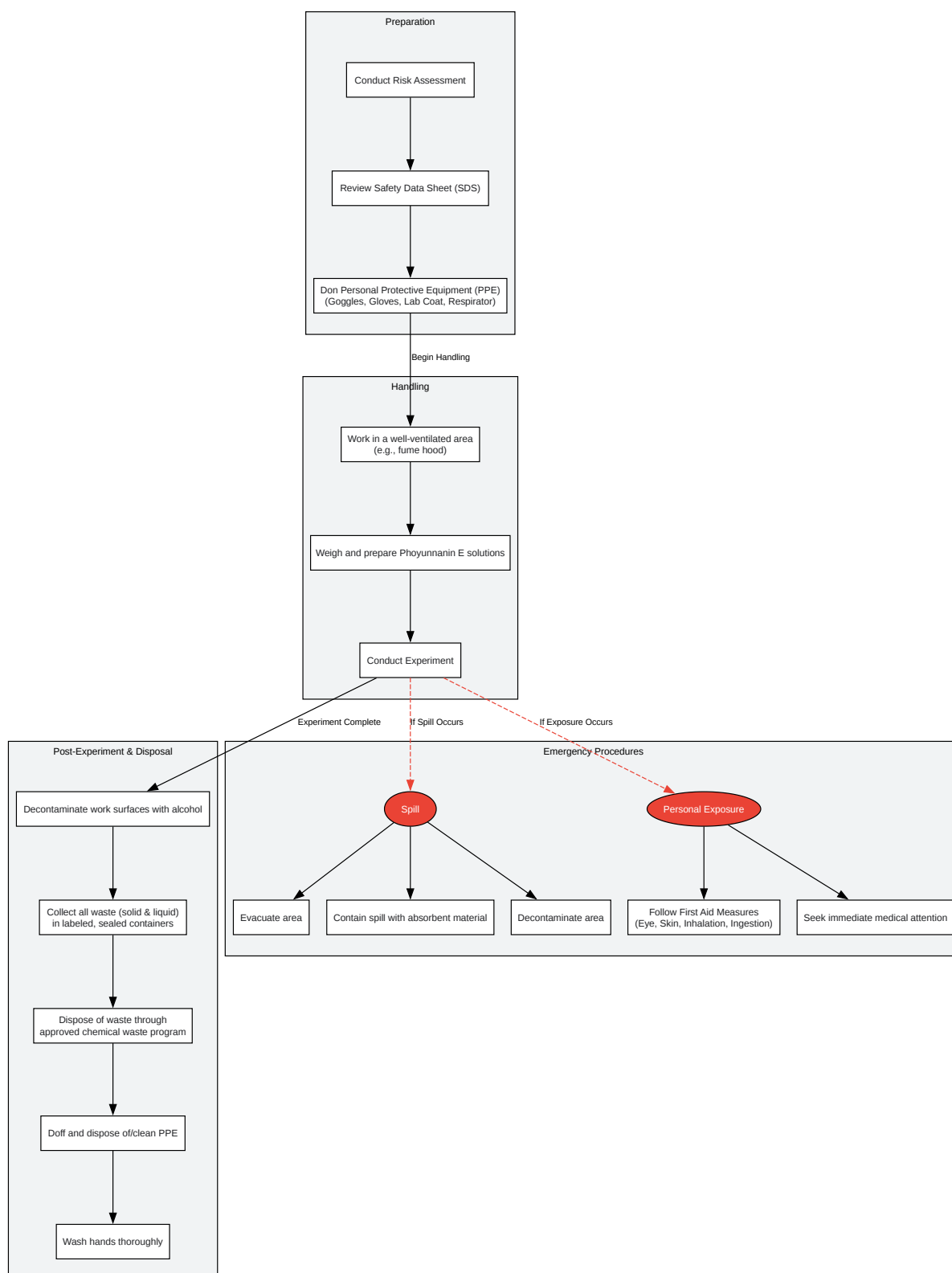
#### Accidental Release Measures:

- Use full personal protective equipment.[\[1\]](#)
- Ensure adequate ventilation and evacuate personnel to safe areas.[\[1\]](#)
- Prevent further leakage or spillage if safe to do so. Keep the product away from drains and water courses.[\[1\]](#)
- For containment and cleanup, absorb solutions with a liquid-binding material like diatomite. Decontaminate surfaces by scrubbing with alcohol.[\[1\]](#)

#### Disposal:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Collect spillage, as it is very toxic to aquatic life.[\[1\]](#)

## Safe Handling Workflow for Phoyunnanin E



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Caption: Workflow for the safe handling of **Phoyunnanin E**.

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## References

- 1. Phoyunnanin E[886747-60-0]MSDS [dcchemicals.com]
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